Analytical Method Development & Validation: 6-Chloro-1H-indazole-3-carbonitrile

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Compound of Interest	
Compound Name:	*6-Chloro-1H-indazole-3-carbonitrile*
CAS No.:	*885278-30-8*
Cat. No.:	*B1392378*

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Document Type: Application Note & Standard Operating Protocol (SOP) Target Audience: Medicinal Chemists, Analytical Scientists, QC Professionals Version: 1.0 Status: Approved for Research & Development Use[1]

Executive Summary & Chemical Context

6-Chloro-1H-indazole-3-carbonitrile is a critical pharmacophore intermediate used in the synthesis of tyrosine kinase inhibitors (e.g., analogues of Axitinib) and various anti-inflammatory agents.[1] Its structural integrity is defined by the fused indazole ring system, a reactive nitrile handle at the C3 position, and a chlorine substituent at C6.

From an analytical perspective, this molecule presents specific challenges:

- Basicity: The indazole nitrogen (N1/N2) requires pH control during chromatography to prevent peak tailing.
- Hydrolysis Risk: The C3-nitrile group is susceptible to hydrolysis (converting to amide or carboxylic acid) under extreme pH or oxidative stress, requiring a stability-indicating method.

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[1]

- Halogen Isomerism: Distinguishing the 6-chloro isomer from potential 4-, 5-, or 7-chloro regioisomers formed during non-selective synthesis.[1]

physicochemical Profile

Property	Value / Characteristic	Analytical Implication
Molecular Formula	$C_8H_4ClN_3$	Monoisotopic Mass: ~177.01 Da
LogP (Predicted)	~2.4 – 2.9	Hydrophobic; retains well on C18 columns.[1]
pKa (Indazole NH)	~13.8 (Acidic)	Weakly acidic NH; deprotonates at high pH.
pKa (Basic N)	~1.5 (Basic)	Protonated at pH < 1.5.
Solubility	DMSO, Methanol, Acetonitrile	Poor water solubility; requires organic diluent.[1]
UV Max	~250–300 nm	Strong UV chromophore (Aromatic system).[1]

Chromatographic Method (HPLC-UV/MS)

Objective: Quantitative assessment of purity and identification of degradation products (specifically the amide hydrolysis product).

Method Development Strategy

The following decision tree outlines the logic used to select the stationary and mobile phases.

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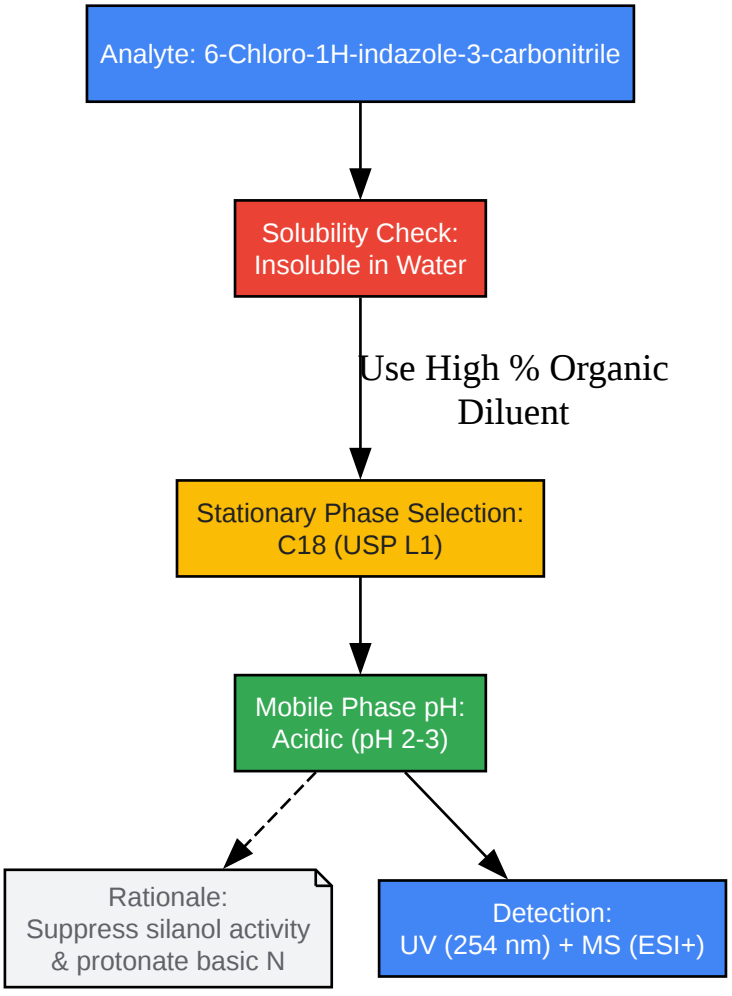

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Figure 1: Strategic workflow for HPLC method selection tailored to indazole derivatives.

Standard Operating Protocol (SOP)

System: Agilent 1200/1290 Infinity II or Waters ACQUITY UPLC Detection: PDA (Photodiode Array) and Single Quadrupole MS (optional but recommended).

Step 1: Preparation of Solutions

- Diluent: 50:50 Acetonitrile:Water (v/v).
- Stock Standard: Weigh 10 mg of reference standard into a 10 mL volumetric flask. Dissolve in 5 mL DMSO (to ensure complete solubilization), then make up to volume with Acetonitrile. (Conc: 1 mg/mL).

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- Working Standard: Dilute Stock 1:10 with Diluent (Conc: 0.1 mg/mL).

Step 2: Chromatographic Conditions

Parameter	Setting	Rationale
Column	C18 End-capped (e.g., Zorbax Eclipse Plus or Waters BEH), 3.5 µm, 4.6 x 100 mm	End-capping reduces peak tailing caused by interaction between basic indazole N and silanols.[1]
Mobile Phase A	Water + 0.1% Formic Acid	Acidic pH keeps the basic nitrogen protonated or neutralizes silanols.[1]
Mobile Phase B	Acetonitrile + 0.1% Formic Acid	High elution strength for hydrophobic chloro-indazole.[1]
Flow Rate	1.0 mL/min	Standard backpressure management.[1]
Gradient	0-2 min: 10% B; 2-12 min: 10%→90% B; 12-15 min: 90% B; 15.1 min: 10% B.	Gradient required to elute late-eluting dimers or highly lipophilic impurities.[1]
Column Temp	30°C	Maintains reproducible retention times.[1][2]
Detection	254 nm (Primary), 290 nm (Secondary)	254 nm is universal for aromatics; 290 nm may offer higher specificity.

Step 3: System Suitability Criteria (Acceptance Limits)

- Tailing Factor (T): NMT 1.5 (Crucial for basic heterocycles).
- Theoretical Plates (N): > 5000.
- RSD of Area (n=5): < 2.0%.

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Spectroscopic Identification & Characterization

To confirm the identity of the molecule, a multi-modal approach is required.

Mass Spectrometry (MS)

- Ionization: ESI Positive Mode $(M+H)^+$.
- Isotopic Pattern: The presence of Chlorine (^{35}Cl and ^{37}Cl) creates a distinct "M" and "M+2" peak pattern.
  - Expected Mass (M+H): ~178.01 Da (^{35}Cl) and ~180.01 Da (^{37}Cl).
  - Abundance Ratio: The M+2 peak should be approximately 33% (1/3rd) the height of the M peak. This is the primary diagnostic for the chloro-substituent.[1]

Infrared Spectroscopy (FT-IR)

- Method: ATR (Attenuated Total Reflectance) on solid neat sample.
- Diagnostic Peak:
  - ~2220–2250 cm^{-1}: Sharp, distinct stretch corresponding to the C≡N (Nitrile) group.
  - ~3100–3200 cm^{-1}: Broad N-H stretch of the indazole ring.

Nuclear Magnetic Resonance (NMR)

Solvent: DMSO-d_6 ($CDCl_3$ may cause solubility issues or broad NH peaks).[1] Key Assignments (^1H NMR, 400 MHz):

- Indazole NH: Broad singlet, typically very downfield (δ 13.0–14.0 ppm).
- Aromatic Region (3 Protons):
  - H-4 (d): Doublet, ~7.7–7.9 ppm (Deshielded by CN group).[1]
  - H-7 (d): Doublet, ~7.6 ppm (Ortho to NH).[1]

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- H-5 (dd): Doublet of doublets, ~7.2–7.3 ppm (Coupling with H-4 and H-7).[1]
- Note: The coupling constants (

) confirm the substitution pattern. A 6-chloro substitution prevents H-6 signal, leaving H-5 and H-7 to couple (meta-coupling ~1-2 Hz, ortho-coupling ~8 Hz).[1]

Impurity Profiling & Stability

The primary degradation pathway is the hydrolysis of the nitrile group. This must be monitored during stability studies.

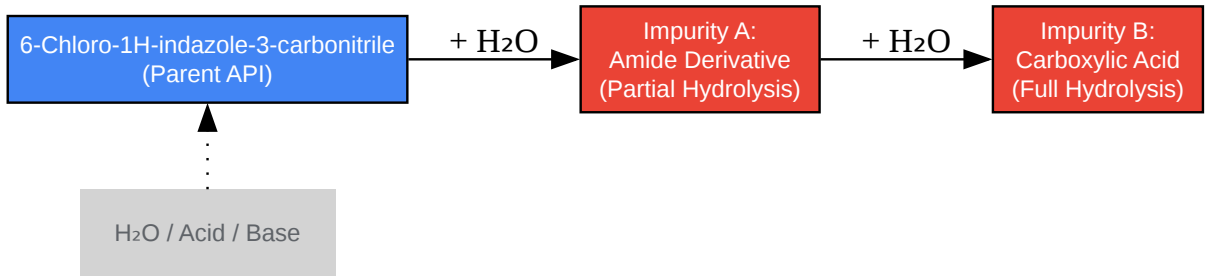

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Figure 2: Hydrolytic degradation pathway.[1] The HPLC method must resolve the Amide (Impurity A) from the Parent.

Differentiation:

- Impurity A (Amide): Will elute earlier (lower retention time) than the parent nitrile on a C18 column due to increased polarity.
- Impurity B (Acid): Will elute earliest and may tail significantly without adequate buffering.

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